

trifloxystrobin residue extraction acetonitrile PSA cleanup

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Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

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Chemical and Analytical Overview of Trifloxystrobin

Trifloxystrobin is a widely used strobilurin fungicide. Its mode of action involves the inhibition of mitochondrial respiration in fungi by binding to the Qo site of cytochrome b [1]. For residue analysis, it is crucial to account for both the parent compound and its primary metabolite, **trifloxystrobin acid (TFSA)** [2] [3].

The typical analytical technique for these compounds is **High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS)**. A reverse-phase (RP) HPLC method using a mobile phase of acetonitrile and water, modified with acids like phosphoric or formic acid (for MS-compatibility), is commonly employed [2] [4].

Detailed Residue Analysis Protocol

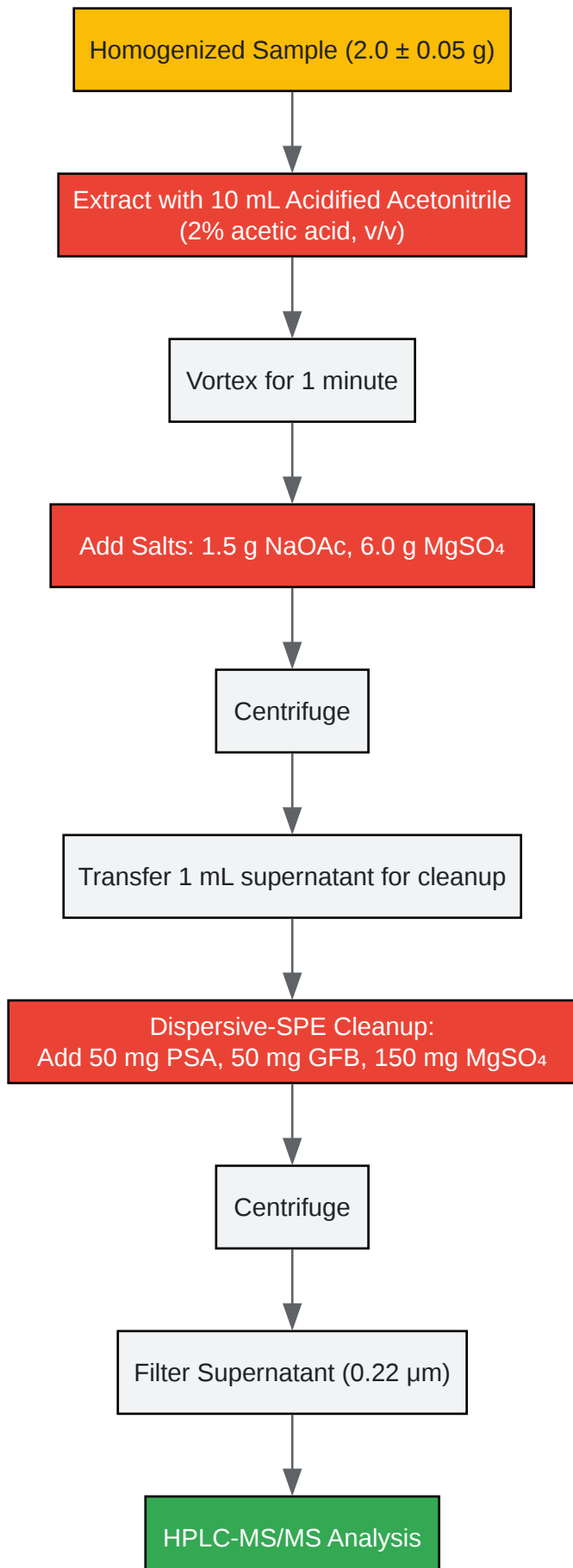
This protocol is adapted from validated methods used for the analysis of cucumbers and animal-derived products [2] [3].

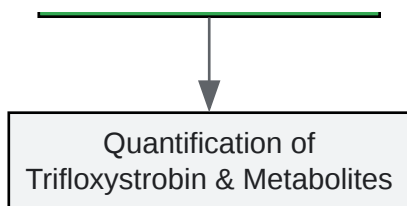
Materials and Reagents

- **Analytical Standards:** **Trifloxystrobin** and **trifloxystrobin** acid (TFSA).
- **Extraction Solvent:** **Acetonitrile**, acidified with 2% acetic acid (v/v) [2].
- **Cleanup Sorbents:** Primary Secondary Amine (**PSA**), Graphitised Carbon Black (**GCB**), and anhydrous magnesium sulfate (MgSO_4) [2].
- **Equipment:** HPLC-MS/MS system, centrifuge, vortex mixer, and volumetric equipment.

Sample Preparation and Extraction Workflow

The following diagram illustrates the sample preparation and analysis workflow:





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HPLC-MS/MS Analysis Conditions

The specific conditions below should be optimized for your instrument.

- **Chromatographic Column:** Newcrom R1 or equivalent C18 reverse-phase column (e.g., 100 mm x 4.6 mm, 3 μ m) [4].
- **Mobile Phase:** A) Water and B) Acetonitrile, both containing 0.1% formic acid [2].
- **Gradient Program:** A typical run may start at 30% B, increasing to 95% B over 10 minutes, holding for 2 minutes, then re-equilibrating to initial conditions.
- **Flow Rate:** 0.3 - 0.5 mL/min [4].
- **Injection Volume:** 5 - 10 μ L.
- **MS Detection:** Electrospray Ionization (ESI) in positive mode. Multiple Reaction Monitoring (MRM) transitions should be established for **trifloxystrobin** and TFSA [2] [3].

Method Validation and Performance Data

The QuEChERS method coupled with HPLC-MS/MS has been rigorously validated in multiple studies. The tables below summarize key performance metrics.

Table 1: Method Validation Parameters in Various Food Matrices

Matrix	Analytes	Spiked Levels (mg/kg)	Average Recovery (%)	RSD (%)	LOQ (mg/kg)	Citation
Cucumber	Trifloxystrobin & TFSA	0.01, 0.1, 0.3, 1.0	85 - 103	\leq 4.8	0.01	[2]

Matrix	Analytes	Spiked Levels (mg/kg)	Average Recovery (%)	RSD (%)	LOQ (mg/kg)	Citation
Milk	Trifloxystrobin & TFSA	Not Specified	81 - 100	3 - 10	0.001	[3]
Eggs	Trifloxystrobin & TFSA	Not Specified	76 - 96	2 - 13	0.001	[3]
Pork	Trifloxystrobin & TFSA	Not Specified	81 - 100	3 - 10	0.001	[3]

Table 2: Residue Findings and Dietary Risk Assessment

Study Context	Residue Findings (at harvest)	Dietary Risk Assessment	Citation
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| Cucumbers from China (12 regions) | **Trifloxystrobin** (incl. acid): <0.01 - 0.013 mg/kg Bupirimate: <0.01 - 0.076 mg/kg | Chronic Risk (RQc): ≤ 2.476% (Acceptable for all demographics) | [2] | | Milk, Eggs, Pork from China (30 regions) | **Trifloxystrobin** & TFSA: Below LOQ (0.001 mg/kg) in all samples | Hazard Quotient (HQ): 0.001 - 0.003% (No unacceptable risk) | [3] |

Key Practical Considerations for Researchers

- **Matrix Effects:** The use of PSA and GCB in the cleanup step is critical for removing fatty acids, sugars, and pigments from the sample extract, thereby reducing matrix effects and protecting the HPLC-MS/MS instrumentation [2].
- **Metabolite Inclusion:** Always include **trifloxystrobin acid (TFSA)** in the analysis, as regulatory guidelines often require the determination of the total residue burden [2] [3].
- **Acidification:** Using acidified acetonitrile (with acetic acid) can improve the extraction efficiency and stability of certain pesticides, contributing to the high recovery rates observed [2].
- **Risk Context:** The presented validation data and residue levels confirm that with proper application following Good Agricultural Practices (GAP), the chronic dietary risk from **trifloxystrobin** residues in the studied commodities is low for the general population [2] [3]. However, special attention may be warranted for specific sub-groups like children, who can have a higher relative exposure [2].

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